

Thionyl Fluoride (SOF₂): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thionyl fluoride

Cat. No.: B1584706

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **thionyl fluoride** (SOF₂), a versatile reagent gaining prominence in modern synthetic chemistry. This document covers its fundamental chemical identifiers, physicochemical properties, synthesis protocols, and key applications, with a particular focus on its role in the activation of carboxylic acids for the synthesis of fine chemicals and pharmaceuticals. Detailed experimental methodologies and safety protocols are provided to assist researchers in its practical application.

Chemical Identifiers and Physical Properties

Thionyl fluoride is a colorless, toxic gas with a pungent odor.^[1] It is crucial for researchers to be familiar with its various identifiers and physical constants for accurate documentation and safe handling.

Identifier Type	Value
CAS Number	7783-42-8
Molecular Formula	F ₂ OS
Molecular Weight	86.06 g/mol [1]
IUPAC Name	Thionyl fluoride
Synonyms	Sulfur difluoride oxide, Sulfurous oxyfluoride, Thionyl difluoride [1]
InChI	InChI=1S/F2OS/c1-4(2)3
InChIKey	LSJNBGSOIVSBBR-UHFFFAOYSA-N
SMILES	O=S(F)F
Melting Point	-110.5 °C
Boiling Point	-43.8 °C
Appearance	Colorless gas [1]
Solubility	Reacts with water; soluble in ethanol, ether, and benzene.

Spectroscopic Data

Spectroscopic data is essential for the characterization of **thionyl fluoride** and for monitoring reactions in which it participates.

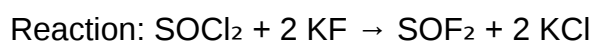
Spectroscopic Data	Key Features
Raman Spectra	The Raman spectra of liquid and gaseous SOF ₂ have been investigated, with measurements of depolarization factors for the stronger lines. For SOF ₂ , the symmetric SF ₂ stretch is observed at a higher frequency than the asymmetric stretch. [2] [3]
Mass Spectrometry	The NIST Mass Spectrometry Data Center provides the mass spectrum (electron ionization) for thionyl fluoride. [4] [5]
¹⁹ F NMR Spectra	¹⁹ F NMR spectroscopy is a valuable tool for monitoring the formation of acyl fluorides from carboxylic acids using SOF ₂ . [6]

Synthesis of Thionyl Fluoride

Historically, the synthesis of **thionyl fluoride** has been a barrier to its widespread laboratory use due to the challenges of handling a toxic, gaseous reagent.[\[7\]](#)[\[8\]](#) However, recent advancements have led to more accessible protocols, including both traditional batch synthesis and modern in-flow generation methods.

Ex Situ Generation from Thionyl Chloride

A common laboratory-scale method involves the halogen exchange reaction between thionyl chloride (SOCl₂) and a fluoride salt, such as potassium fluoride (KF) or potassium bifluoride (KHF₂).[\[6\]](#)[\[7\]](#)



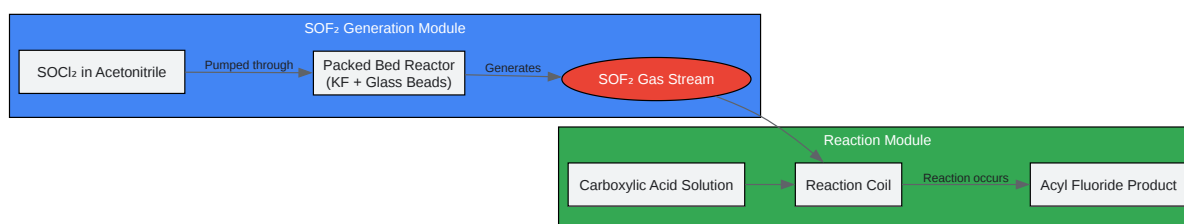
This method allows for the preparation of a stock solution of SOF₂ in an appropriate solvent, which can then be used in subsequent reactions.[\[7\]](#)

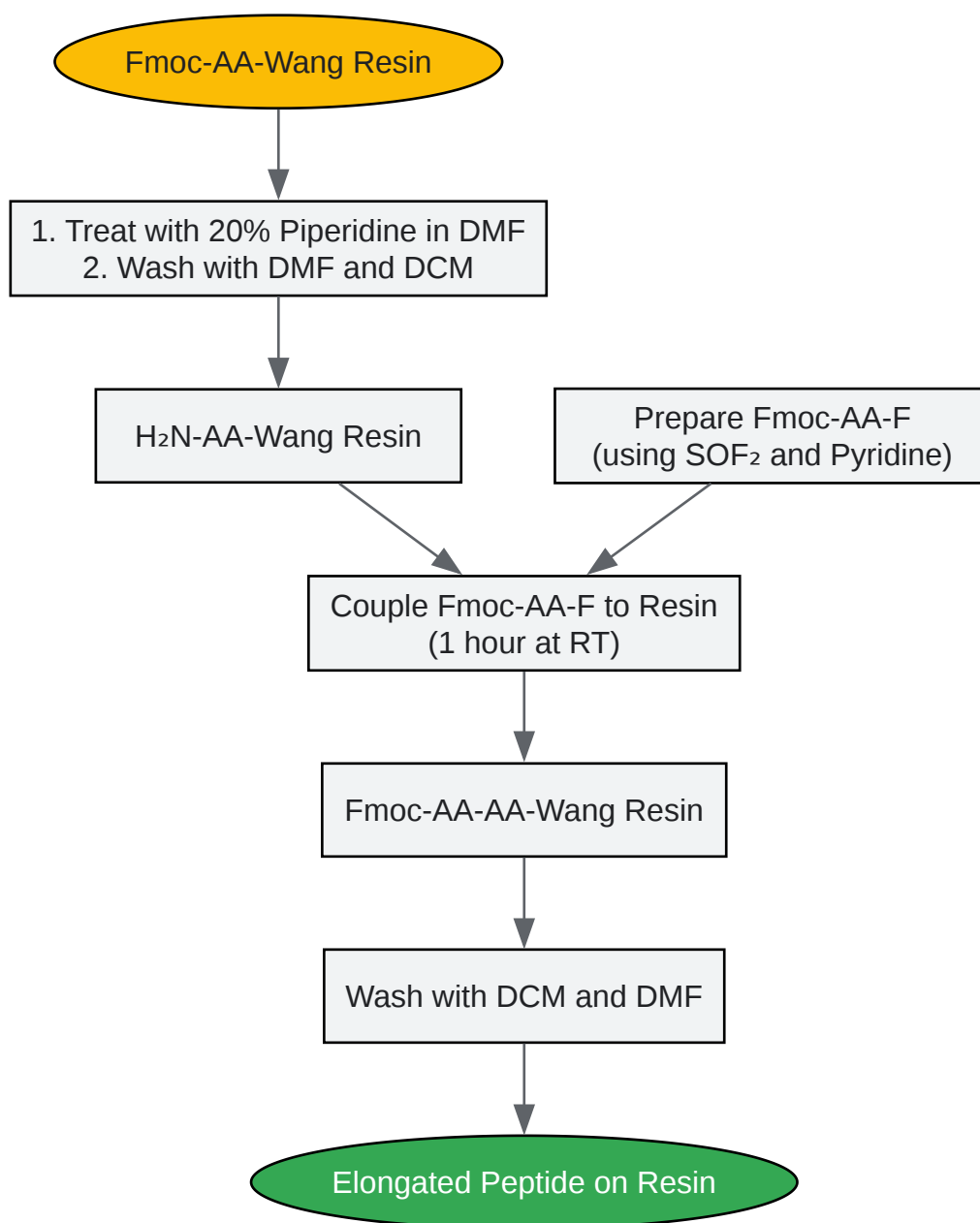
Applications in Organic Synthesis: Acyl Fluoride Formation

A primary application of **thionyl fluoride** in contemporary organic synthesis is the efficient conversion of carboxylic acids to acyl fluorides.[7] Acyl fluorides are valuable synthetic intermediates due to their enhanced stability and reactivity compared to other acyl halides, enabling a wide range of subsequent transformations to produce esters, amides, thioesters, and ketones.[9]

Reaction Mechanism: Carboxylic Acid to Acyl Fluoride

The reaction of **thionyl fluoride** with a carboxylic acid proceeds through the formation of a reactive acyl fluorosulfite intermediate. This intermediate then reacts with a fluoride ion to yield the corresponding acyl fluoride.[10]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. pubs.aip.org [pubs.aip.org]
- 3. pubs.aip.org [pubs.aip.org]
- 4. Thionyl fluoride | F2OS | CID 24548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Thionyl fluoride [webbook.nist.gov]
- 6. Rapid and column-free syntheses of acyl fluorides and peptides using ex situ generated thionyl fluoride - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Rapid and column-free syntheses of acyl fluorides and peptides using ex situ generated thionyl fluoride - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 8. Rapid and column-free syntheses of acyl fluorides and peptides using ex situ generated thionyl fluoride - Chemical Science (RSC Publishing) DOI:10.1039/D1SC05316G [pubs.rsc.org]
- 9. Thionyl Fluoride-Mediated One-Pot Substitutions and Reductions of Carboxylic Acids [organic-chemistry.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thionyl Fluoride (SOF₂): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584706#cas-number-and-chemical-identifiers-for-sof]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com